

# 2,4-Dichloro-6-fluoroquinazoline CAS number and structure

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## Compound of Interest

Compound Name: 2,4-Dichloro-6-fluoroquinazoline

Cat. No.: B161674

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## An In-depth Technical Guide to 2,4-Dichloro-6-fluoroquinazoline

This technical guide provides a comprehensive overview of **2,4-Dichloro-6-fluoroquinazoline**, a key intermediate in medicinal chemistry and drug development. It is intended for researchers, scientists, and professionals in the field, offering detailed information on its chemical properties, synthesis, and potential applications.

## Chemical Identity and Properties

**2,4-Dichloro-6-fluoroquinazoline** is a substituted quinazoline ring system, a heterocyclic scaffold of significant interest in the development of therapeutic agents.

CAS Number: 134517-57-0[1][2][3][4]

Molecular Formula: C<sub>8</sub>H<sub>3</sub>Cl<sub>2</sub>FN<sub>2</sub>[1][4]

Molecular Weight: 217.03 g/mol [1][3]

Structure:

Caption: 2D Structure of **2,4-Dichloro-6-fluoroquinazoline**.

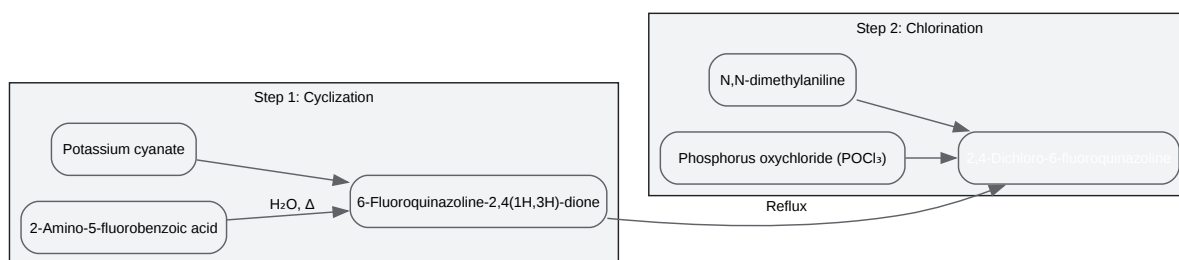
Physicochemical Properties:

The following table summarizes the key physicochemical properties of **2,4-Dichloro-6-fluoroquinazoline**.

Property	Value	Source
Appearance	White to yellow solid	[2]
Boiling Point (Predicted)	277.3 ± 22.0 °C	[2]
Density (Predicted)	1.571 ± 0.06 g/cm <sup>3</sup>	[2]
pKa (Predicted)	-1.09 ± 0.30	[1][2]
Storage Temperature	2-8°C under inert gas	[1][2]

## Synthesis

**2,4-Dichloro-6-fluoroquinazoline** is typically synthesized via a two-step process starting from the corresponding amino benzoic acid. The general synthetic pathway involves the formation of the quinazoline dione intermediate, followed by a chlorination reaction.



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Caption: Proposed synthetic workflow for **2,4-Dichloro-6-fluoroquinazoline**.

Experimental Protocol:

The following protocol is adapted from the synthesis of the structurally related compound, 2,4-dichloro-7-fluoroquinazoline.[5] This procedure is expected to yield the desired 6-fluoro isomer with minor modifications.

#### Step 1: Synthesis of 6-Fluoroquinazoline-2,4(1H,3H)-dione

- A suspension of 2-amino-5-fluorobenzoic acid in water is prepared in a reaction vessel.
- An aqueous solution of potassium cyanate is added dropwise to the suspension under vigorous stirring.
- The reaction mixture is stirred at room temperature for a specified duration to ensure complete reaction.
- A solution of sodium hydroxide is then added in portions, and the mixture is cooled.
- The resulting precipitate, 6-fluoroquinazoline-2,4(1H,3H)-dione, is collected by filtration, washed with water, and air-dried. This intermediate can often be used in the subsequent step without further purification.

#### Step 2: Synthesis of **2,4-Dichloro-6-fluoroquinazoline**

- A mixture of 6-fluoroquinazoline-2,4(1H,3H)-dione, N,N-dimethylaniline, and phosphorus oxychloride ( $\text{POCl}_3$ ) is refluxed until the starting material is completely consumed.
- After cooling, the excess  $\text{POCl}_3$  is removed under reduced pressure.
- The residue is carefully poured onto a mixture of ice and water.
- The precipitate that forms is collected by filtration, washed thoroughly with water, and dried under vacuum to yield **2,4-dichloro-6-fluoroquinazoline**.

## Applications in Research and Development

The quinazoline scaffold is a well-established pharmacophore found in numerous clinically approved drugs, exhibiting a wide range of biological activities including anti-cancer, anti-inflammatory, and anti-hypertensive effects.[5] **2,4-Dichloro-6-fluoroquinazoline** serves as a versatile building block for the synthesis of novel quinazoline derivatives. The chlorine atoms at

the 2 and 4 positions are reactive and can be readily displaced by various nucleophiles, allowing for the introduction of diverse functional groups to explore structure-activity relationships. The fluorine atom at the 6-position can enhance metabolic stability and binding affinity of the final compounds.

## Spectral Data

While specific spectral data for **2,4-dichloro-6-fluoroquinazoline** is not readily available in the public domain, characterization of related compounds suggests that standard analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry would be employed to confirm its structure and purity. For instance, the spectral data for the related compound 4,7-dichloro-6-nitroquinazoline has been reported, providing a reference for the expected chemical shifts and fragmentation patterns.[6][7]

## Safety and Handling

**2,4-Dichloro-6-fluoroquinazoline** is classified as an irritant.[2] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be carried out in a well-ventilated fume hood. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

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